

4-Chloro-2-fluoronitrobenzene melting point and boiling point

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Chloro-2-fluoronitrobenzene

Cat. No.: B1582716

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An In-depth Technical Guide to the Physicochemical Properties of **4-Chloro-2-fluoronitrobenzene**: Melting and Boiling Points

Authored by: A Senior Application Scientist

This guide is intended for researchers, scientists, and professionals in drug development, providing a comprehensive analysis of the melting and boiling points of **4-Chloro-2-fluoronitrobenzene**. This document emphasizes not only the empirical data but also the scientific principles and laboratory methodologies that ensure data integrity and safe handling of this compound.

Introduction: The Significance of 4-Chloro-2-fluoronitrobenzene in Synthetic Chemistry

4-Chloro-2-fluoronitrobenzene is a pivotal intermediate in the synthesis of a wide array of pharmaceuticals and agrochemicals.^{[1][2][3]} Its trifunctionalized aromatic ring offers a versatile platform for medicinal chemists to construct complex molecular architectures. The interplay of the chloro, fluoro, and nitro substituents dictates its reactivity and, just as importantly, its physical properties. A thorough understanding of its melting and boiling points is a cornerstone of its practical application, influencing everything from purification and reaction setup to storage and safety protocols.

Core Physicochemical Data

A summary of the essential physicochemical properties of **4-Chloro-2-fluoronitrobenzene** is presented below. These values represent the foundation upon which experimental protocols are designed.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₃ ClFNO ₂	[1][4]
Molecular Weight	175.54 g/mol	[1][2][4][5]
Appearance	White to yellow crystalline solid	[1][6]
Melting Point	47 - 50 °C	[1][2][5][6]
Boiling Point	241.8 ± 20.0 °C (Predicted)	[2]
CAS Number	700-37-8	[1][2][5]

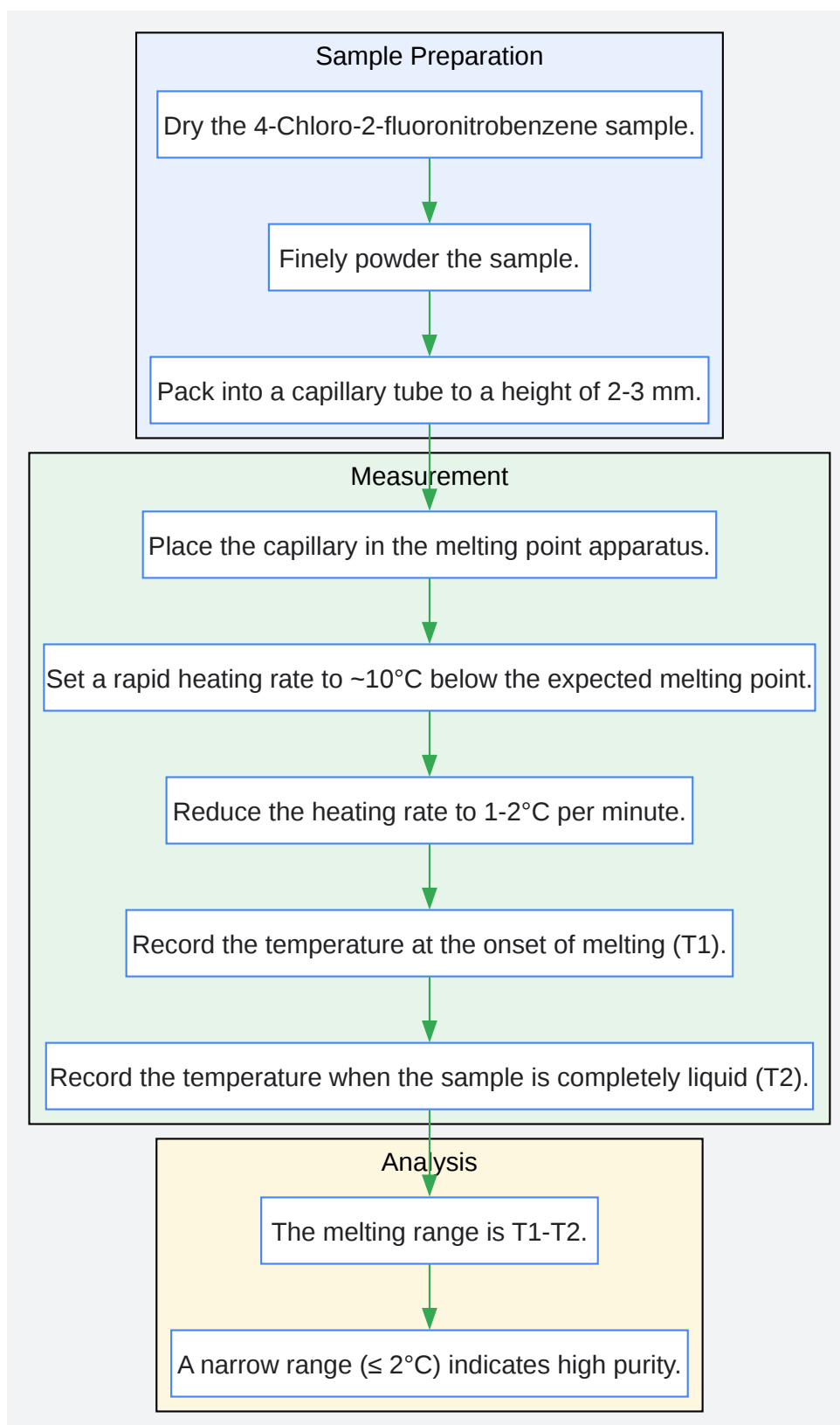
The Melting Point: A Criterion of Purity

The melting point of a crystalline solid is a highly sensitive indicator of its purity. For **4-Chloro-2-fluoronitrobenzene**, the relatively narrow melting range of 47-50 °C is indicative of a high-purity substance.[1][6] The presence of impurities would disrupt the crystal lattice, leading to a depression and broadening of the melting point range.

Experimental Protocol: Capillary Melting Point Determination

The capillary method remains the gold standard for routine melting point determination due to its simplicity, small sample requirement, and accuracy when performed correctly.

Diagram of the Experimental Workflow:



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Caption: Workflow for Melting Point Determination.

Detailed Methodology:

- **Sample Preparation:** The sample must be thoroughly dried to eliminate any solvent that could act as an impurity and depress the melting point. The crystalline sample is then finely powdered to ensure uniform heating within the capillary tube. The powdered sample is packed into a sealed-end capillary tube to a height of 2-3 mm.
- **Measurement:** The capillary tube is placed in a calibrated melting point apparatus. The temperature is increased rapidly to about 10°C below the expected melting point of ~47°C. The heating rate is then reduced to a slow 1-2°C per minute to allow for thermal equilibrium between the sample and the thermometer. The temperature at which the first drop of liquid is observed is recorded as the onset of melting (T1). The temperature at which the last crystal melts is recorded as the completion of melting (T2).
- **Self-Validation and Trustworthiness:** The sharpness of the melting range is a self-validating feature. A broad range would immediately cast doubt on the purity of the sample, prompting further purification steps like recrystallization.

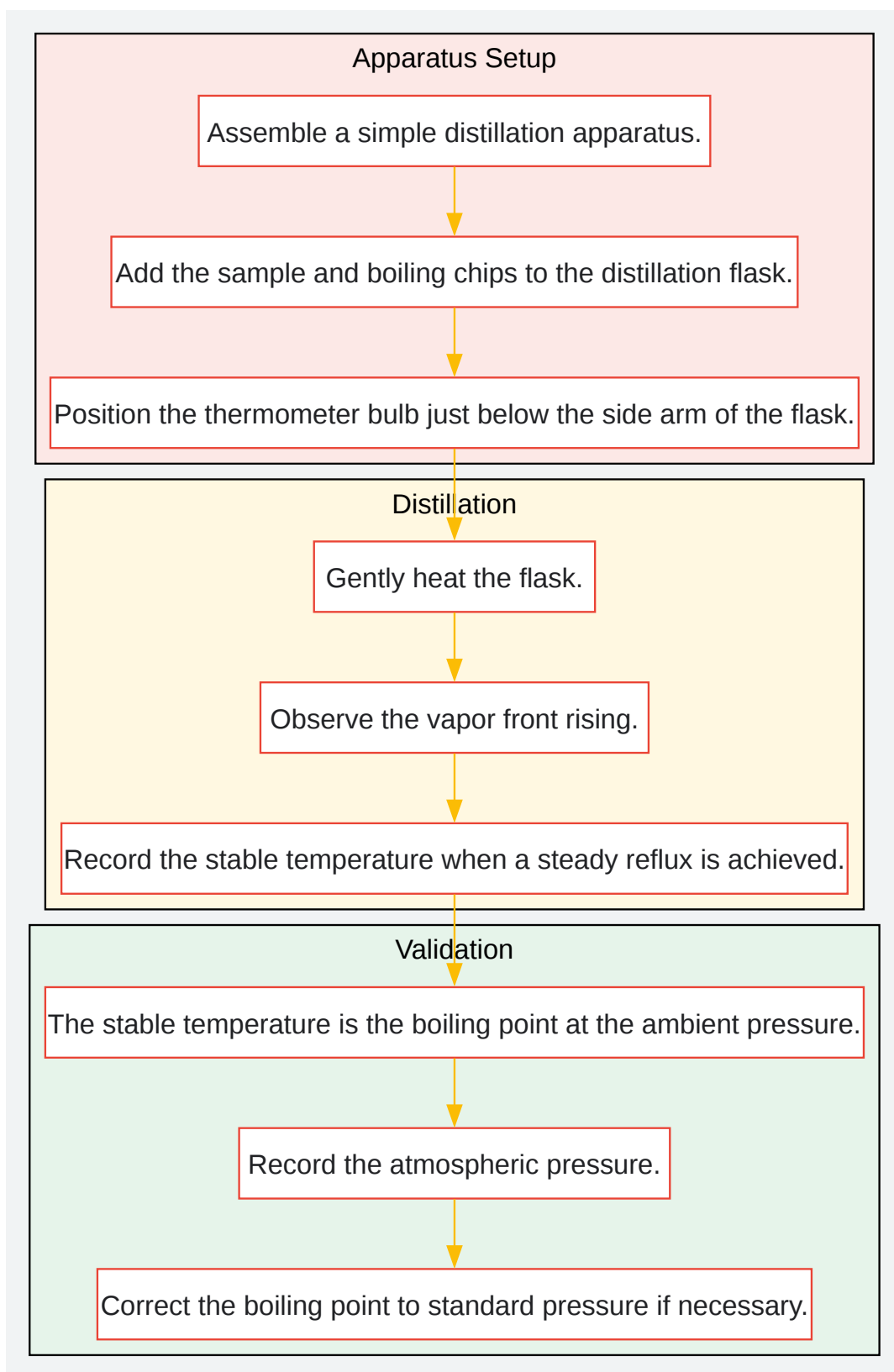
The Boiling Point: A Characteristic of Intermolecular Forces

The boiling point reflects the strength of the intermolecular forces within a substance. For **4-Chloro-2-fluoronitrobenzene**, its relatively high predicted boiling point of approximately 242°C is a consequence of its polarity and molecular weight.

Experimental Protocol: Distillation Method for Boiling Point Determination

For a thermally stable compound like **4-Chloro-2-fluoronitrobenzene**, the distillation method provides an accurate determination of the boiling point at a given pressure.

Diagram of the Experimental Workflow:



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Caption: Workflow for Boiling Point Determination.

Detailed Methodology:

- **Apparatus Setup:** A simple distillation apparatus is assembled. The sample of **4-Chloro-2-fluoronitrobenzene** is placed in the distillation flask with boiling chips to prevent bumping. The thermometer is positioned so that the top of the bulb is level with the bottom of the side arm leading to the condenser. This ensures that the measured temperature is that of the vapor in equilibrium with the boiling liquid.
- **Distillation:** The flask is heated gently. As the liquid boils, the vapor travels up the flask and into the condenser. The temperature reading will rise and then stabilize. This stable temperature, where there is a constant distillation rate, is the boiling point at the ambient atmospheric pressure.
- **Authoritative Grounding:** The observed boiling point is dependent on the atmospheric pressure. For rigorous scientific reporting, it is often necessary to correct the boiling point to standard pressure (760 mmHg) using the Clausius-Clapeyron equation or a pressure-temperature nomograph.

Safety and Handling

4-Chloro-2-fluoronitrobenzene is a hazardous chemical that requires careful handling.

- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, clothing, and eye protection.
- **Engineering Controls:** Use in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust or vapors.
- **Toxicological Hazards:** The compound is harmful if swallowed, in contact with skin, or inhaled. It can cause skin and eye irritation.[6]
- **Storage:** Store in a tightly sealed container in a dry, cool, and well-ventilated place. Keep away from strong oxidizing agents.[6]

Conclusion

The melting and boiling points of **4-Chloro-2-fluoronitrobenzene** are critical parameters that guide its use in synthetic organic chemistry. The methodologies detailed in this guide provide a framework for obtaining reliable and reproducible data. By understanding the principles behind these measurements and adhering to strict safety protocols, researchers can confidently and safely utilize this versatile chemical intermediate in their work.

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- To cite this document: BenchChem. [4-Chloro-2-fluoronitrobenzene melting point and boiling point]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582716#4-chloro-2-fluoronitrobenzene-melting-point-and-boiling-point]

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